

Comparative analysis of biodiversity between Chinnar and nearby sanctuaries.

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A Comparative Analysis of Biodiversity in Chinnar and Adjoining Sanctuaries

A comprehensive comparative analysis reveals the unique biodiversity signatures of four vital protected areas in the Western Ghats: **Chinnar** Wildlife Sanctuary, Parambikulam Tiger Reserve, Indira Gandhi Wildlife Sanctuary and National Park (Anamalai Tiger Reserve), and Eravikulam National Park. This guide synthesizes available data on the faunal and floral diversity of these contiguous sanctuaries, providing a quantitative overview for researchers, scientists, and conservation professionals.

Quantitative Biodiversity Overview

The following tables summarize the species richness across major taxonomic groups for each sanctuary, based on available data.

Table 1: Faunal Diversity Comparison

Taxon	Chinnar Wildlife Sanctuary	Parambikulam Tiger Reserve	Indira Gandhi Wildlife Sanctuary & National Park	Eravikulam National Park
Mammals	34[1][2]	49[3][4][5]	51[6]	26[7][8]
Birds	245[1][2]	336[3]	>250[9]	132[7][10]
Reptiles	52[11][12]	70[3]	Not specified	Not specified
Amphibians	22[1][2]	34[3]	>19	19[7][13]
Fishes	42[1][2]	81[3]	Not specified	Not specified
Butterflies	>240[2]	273[14]	315[9]	101[7][10]
Insects	>240[1]	1049[3]	Not specified	Not specified

Table 2: Floral Diversity Comparison

Sanctuary	Number of Flowering Plant Species	Dominant Vegetation Types
Chinnar Wildlife Sanctuary	~1000[15]	Dry deciduous forests, thorny scrub forests, grasslands, riparian forests[1][2][11]
Parambikulam Tiger Reserve	1835[3]	Evergreen forests, moist deciduous forests, dry deciduous forests, shola forests, grasslands[3][16]
Indira Gandhi Wildlife Sanctuary & NP	Not specified	Dry deciduous, moist deciduous, semi-evergreen, evergreen forests, montane shola-grasslands[6]
Eravikulam National Park	>750[7]	Shola-grassland ecosystem, grasslands, shrublands, forests[7][13][17][18]

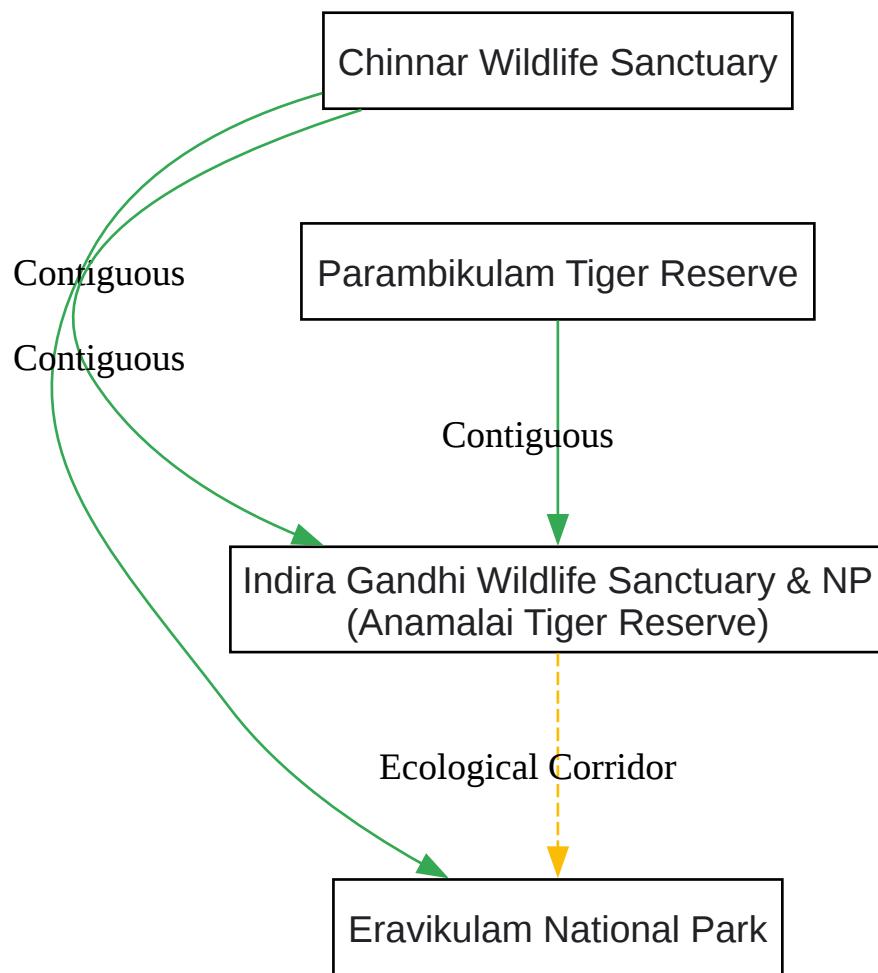
Methodologies for Biodiversity Assessment

The data presented in this guide are compiled from various sources, including official government publications, research articles, and established conservation organizations. The methodologies employed in the original biodiversity surveys, while not detailed in the available literature, typically involve a combination of techniques standard to ecological field research. These methods are presumed to include:

- Line Transects and Point Counts: Systematically walking predetermined routes (transects) or observing from fixed points to record sightings and vocalizations of mammals and birds.
- Camera Trapping: Deployment of motion-activated cameras to capture images of elusive and nocturnal animals, particularly carnivores.
- Herpetofaunal Surveys: Active searching in various habitats (e.g., under logs, along streams) and opportunistic sightings to document reptile and amphibian species.
- Netting and Trapping: Use of mist nets for birds and butterflies, and light traps for insects, to capture and identify species.
- Vegetation Analysis: Establishment of quadrats and plots to systematically sample and identify plant species and characterize vegetation structure.

Inter-Sanctuary Connectivity and Ecological Significance

The geographical proximity and contiguous nature of these four protected areas create a large, interconnected landscape that is crucial for the long-term survival of wide-ranging species like elephants and tigers. This contiguity facilitates genetic exchange and seasonal movements of wildlife. The diagram below illustrates the spatial relationship and ecological linkage between these sanctuaries.



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Geographical and ecological linkages between the sanctuaries.

Comparative Discussion

Chinnar Wildlife Sanctuary stands out for its unique location in the rain shadow region of the Western Ghats, resulting in a predominantly dry and thorny scrub forest ecosystem.[1][2][11] This distinct habitat supports a unique assemblage of fauna, including the endangered Grizzled Giant Squirrel.[15][19] It is also notable for being the only rehabilitation center for the Indian Star Tortoise in India.[11][12]

Parambikulam Tiger Reserve exhibits a remarkable diversity of both flora and fauna, with a significantly higher number of recorded species across most taxa compared to the other sanctuaries.[3][20][21] Its varied habitats, ranging from evergreen to dry deciduous forests,

contribute to this high biodiversity.[3][16] The reserve is particularly important for its population of tigers and gaurs.[4][20]

Indira Gandhi Wildlife Sanctuary and National Park, contiguous with Parambikulam, also harbors a rich variety of life. It is especially noted for its high diversity of butterflies.[9] The sanctuary encompasses a wide range of forest types, similar to Parambikulam, and is a critical habitat for large mammals.[6][22][23][24]

Eravikulam National Park is characterized by its unique high-altitude shola-grassland ecosystem.[13][17][18] This habitat is crucial for the survival of the endemic and endangered Nilgiri Tahr, holding the largest viable population of this species.[7][8][10] The park is also famous for the mass flowering of the Neelakurinji (*Strobilanthes kunthiana*), which occurs once every twelve years.[8][17]

In conclusion, while all four sanctuaries are integral parts of the Western Ghats biodiversity hotspot, they each possess distinct ecological characteristics and conservation significance. **Chinnar**'s dry forests, Parambikulam's overall species richness, Indira Gandhi's butterfly diversity, and Eravikulam's specialized shola-grassland ecosystem collectively contribute to the immense biological value of this landscape. Understanding these individual and comparative strengths is vital for targeted research and effective conservation management in the region.

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